

(2-Chloro-4-nitrophenyl)methanamine molecular structure and formula

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Compound of Interest

Compound Name: (2-Chloro-4-nitrophenyl)methanamine

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An In-Depth Technical Guide to **(2-Chloro-4-nitrophenyl)methanamine**: Synthesis, Properties, and Applications

Introduction

(2-Chloro-4-nitrophenyl)methanamine, a substituted benzylamine, represents a class of highly valuable molecular building blocks in modern organic synthesis and medicinal chemistry. Its unique trifunctional structure—comprising a primary amine, a chloro substituent, and a nitro group on an aromatic scaffold—offers multiple reaction sites for constructing complex molecular architectures. The electron-withdrawing nature of the chloro and nitro groups significantly influences the reactivity of the benzene ring and the basicity of the aminomethyl group, making it a versatile intermediate for drug discovery and material science. This guide provides a comprehensive technical overview of its molecular structure, a detailed, field-proven synthetic pathway, its potential applications, and essential safety protocols for its handling.

PART 1: Molecular Structure and Physicochemical Properties

A thorough understanding of a compound's structure and properties is fundamental to its application. This section details the molecular identity and key physicochemical characteristics of **(2-Chloro-4-nitrophenyl)methanamine**.

Molecular Identity

The compound is systematically named based on IUPAC nomenclature, which precisely describes its chemical structure.

- IUPAC Name: **(2-Chloro-4-nitrophenyl)methanamine**
- Molecular Formula: $C_7H_7ClN_2O_2$ [1]
- Molecular Weight: 186.60 g/mol [2]
- CAS Number: 1135056-86-8 (for hydrochloride salt) [3]

Structural Elucidation

The arrangement of atoms, featuring a benzylamine core with substituents at the C2 (chloro) and C4 (nitro) positions, is critical to its chemical behavior.

Caption: Molecular structure of **(2-Chloro-4-nitrophenyl)methanamine**.

Physicochemical Properties

While experimental data for this specific compound is limited, properties can be reliably predicted based on its structure and data from analogous compounds. These parameters are crucial for designing reaction conditions and purification protocols.

Property	Predicted Value	Rationale & Significance
XlogP	1.5	Indicates moderate lipophilicity, suggesting solubility in a range of organic solvents and limited water solubility. Important for extraction and chromatography solvent system selection. [1]
pKa (Amine)	~7.5 - 8.5	The electron-withdrawing groups lower the basicity of the primary amine compared to benzylamine (~9.3). This affects its behavior in acid-base extractions and its nucleophilicity.
Boiling Point	>300 °C	High boiling point is expected due to the polar nitro and amine groups and molecular weight. Vacuum distillation would be required to prevent decomposition.
Appearance	Pale yellow solid	Nitroaromatic compounds are typically colored solids. This property is useful for visual assessment during synthesis and purification.

Spectroscopic Profile

The structural features of **(2-Chloro-4-nitrophenyl)methanamine** give rise to a distinct spectroscopic signature, which is essential for its identification and characterization.

- ¹H NMR: The aromatic region would display three distinct signals in a complex splitting pattern consistent with a 1,2,4-trisubstituted benzene ring. A singlet corresponding to the

benzylic methylene protons ($-\text{CH}_2-$) would appear around 3.8-4.0 ppm, and a broad singlet for the amine protons ($-\text{NH}_2$) would also be present.

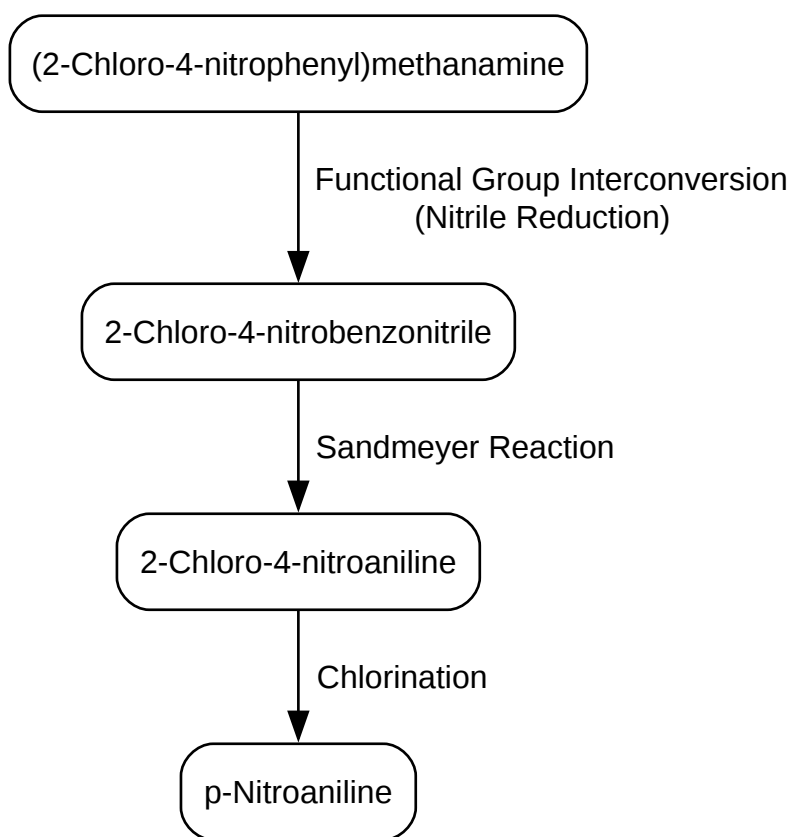
- ^{13}C NMR: Six unique signals are expected in the aromatic region (120-150 ppm), with carbons attached to the chloro and nitro groups being significantly influenced. A signal for the benzylic carbon ($-\text{CH}_2-$) would be observed around 45 ppm.
- Infrared (IR) Spectroscopy: Key vibrational bands would confirm the presence of functional groups. Strong, sharp peaks around 1520 cm^{-1} and 1340 cm^{-1} are characteristic of the asymmetric and symmetric stretching of the nitro group (NO_2). N-H stretching of the primary amine would appear as two medium bands in the $3300\text{--}3500\text{ cm}^{-1}$ region. A C-Cl stretching band would be visible in the fingerprint region ($1000\text{--}600\text{ cm}^{-1}$).^[4]
- Mass Spectrometry (MS): The molecular ion peak (M^+) would be observed at m/z 186. A characteristic isotopic pattern ($\text{M}+2$ peak at ~33% intensity of M^+) would be present due to the chlorine atom, confirming its presence.

PART 2: Synthesis and Mechanistic Insights

The synthesis of **(2-Chloro-4-nitrophenyl)methanamine** is most efficiently achieved via the reduction of a suitable precursor. The choice of the synthetic route is dictated by the need to selectively reduce one functional group while preserving others.

Retrosynthetic Analysis & Pathway Selection

The most robust and widely adopted method for synthesizing benzylamines bearing sensitive functional groups is the catalytic hydrogenation of the corresponding benzonitrile.^[5] This approach is favored over the reductive amination of 2-chloro-4-nitrobenzaldehyde due to the high efficiency and selectivity of nitrile reduction under conditions that do not affect the nitro or chloro groups. The required precursor is 2-chloro-4-nitrobenzonitrile.



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Caption: Retrosynthetic analysis for **(2-Chloro-4-nitrophenyl)methanamine**.

Proposed Synthesis of Precursor: 2-Chloro-4-nitrobenzonitrile

A validated method for synthesizing the key benzonitrile intermediate involves a two-step process starting from commercially available p-nitroaniline.

- Chlorination: Direct chlorination of p-nitroaniline in a dilute hydrochloric acid medium yields 2-chloro-4-nitroaniline.^[6]
- Sandmeyer Reaction: The resulting 2-chloro-4-nitroaniline is then converted to the target benzonitrile via a Sandmeyer reaction, which involves diazotization of the amino group followed by displacement with a cyanide nucleophile.

Primary Synthesis Protocol: Catalytic Hydrogenation of 2-Chloro-4-nitrobenzonitrile

This protocol is adapted from established procedures for the reduction of substituted benzonitriles and is designed for high yield and purity.^{[5][7]}

Materials and Equipment:

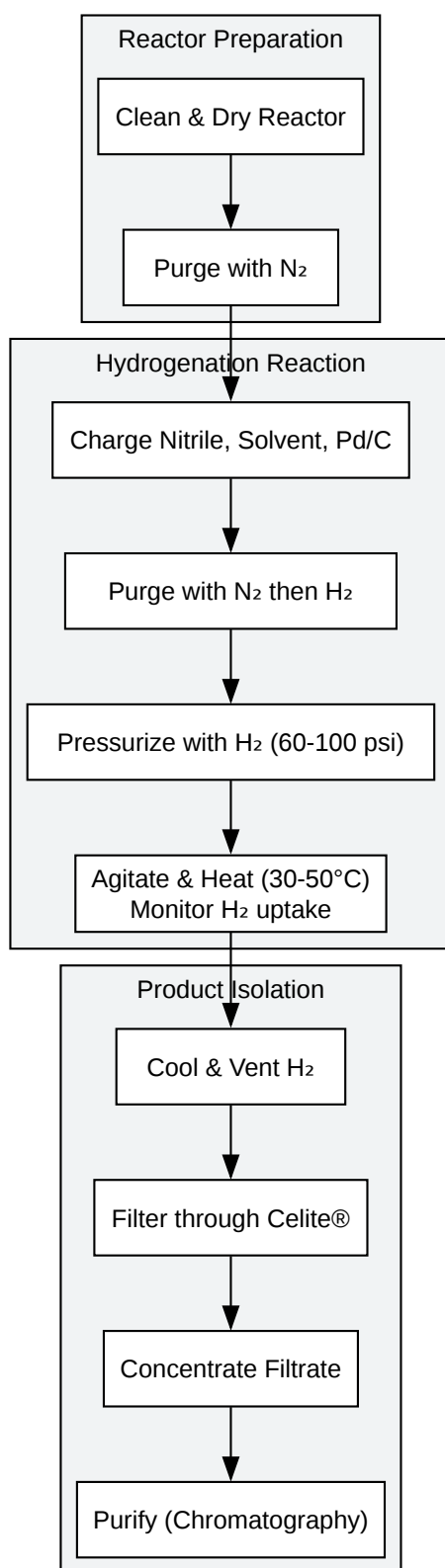
- 2-Chloro-4-nitrobenzonitrile
- Palladium on carbon (5% Pd/C)
- Methanol (Anhydrous)
- Parr hydrogenation apparatus or similar high-pressure reactor
- Celite® or a similar filter aid
- Nitrogen and Hydrogen gas (high purity)

Experimental Procedure:

- **Reactor Preparation:** Ensure the high-pressure reactor is clean, dry, and inert. Purge the vessel thoroughly with nitrogen gas.
- **Charging the Reactor:** In the reactor, combine 2-chloro-4-nitrobenzonitrile (1.0 eq) with anhydrous methanol (15 mL per gram of nitrile).
- **Catalyst Addition:** Carefully add the 5% Pd/C catalyst (2-5 mol%) to the mixture. Causality Note: Pd/C is a highly efficient catalyst for nitrile hydrogenation. The catalyst is often pyrophoric and must be handled with care under an inert atmosphere.
- **Sealing and Purging:** Seal the reactor. Purge the system three times with nitrogen to remove oxygen, followed by three purges with hydrogen gas.
- **Hydrogenation:** Pressurize the reactor with hydrogen to 60-100 psi. Begin vigorous agitation and, if necessary, heat the mixture to 30-50°C. Causality Note: Positive hydrogen pressure

increases the concentration of dissolved hydrogen, driving the reaction forward. Gentle heating can increase the reaction rate without promoting side reactions.

- **Reaction Monitoring:** Monitor the reaction by observing the drop in hydrogen pressure. The reaction is complete when hydrogen uptake ceases (typically 2-6 hours). Progress can be confirmed by TLC or LC-MS analysis of a small aliquot.
- **Work-up:** Once complete, cool the reactor to room temperature. Carefully vent the excess hydrogen and purge the vessel with nitrogen.
- **Catalyst Filtration:** Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the Celite® pad with a small amount of methanol to recover any adsorbed product.
- **Purification:** Concentrate the filtrate under reduced pressure to yield the crude product. The resulting **(2-Chloro-4-nitrophenyl)methanamine** can be further purified by column chromatography or recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).



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Caption: Experimental workflow for the synthesis of **(2-Chloro-4-nitrophenyl)methanamine**.

PART 3: Applications in Research and Development

The strategic placement of three distinct functional groups makes **(2-Chloro-4-nitrophenyl)methanamine** a powerful intermediate for creating diverse and complex molecules.

Role as a Versatile Synthetic Intermediate

- **Amine Functionality:** The primary amine serves as a potent nucleophile or a base. It can be readily acylated, alkylated, or used in reductive amination to build larger molecular scaffolds.
- **Aromatic Ring:** The chloro and nitro substituents activate the ring for nucleophilic aromatic substitution (S_NAr) reactions, allowing for the introduction of other functional groups. The nitro group can also be reduced to an aniline, providing another site for modification.
- **Orthogonal Reactivity:** The different functional groups allow for sequential, controlled reactions, a key principle in modern synthetic strategy.

Potential in Medicinal Chemistry

Substituted benzylamines are privileged scaffolds in drug discovery. Based on the utility of structurally similar compounds, **(2-Chloro-4-nitrophenyl)methanamine** is a promising starting material for:

- **Kinase Inhibitors:** Many kinase inhibitors feature a substituted aniline or benzylamine core that interacts with the hinge region of the ATP-binding pocket. The 2-chloro-4-nitroaniline scaffold, accessible from this compound, is a known pharmacophore.[8]
- **Agrochemicals:** Nitroaromatic compounds are common precursors in the synthesis of herbicides and pesticides.[9]
- **Probe Development:** The compound can be used to synthesize chemical probes for exploring biological pathways, where the nitro group can be used as a handle for attaching reporter tags after reduction.

PART 4: Hazard Identification and Safe Handling

Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is synthesized from data on structurally related chemicals like 2-chloro-4-nitroaniline and 4-nitrobenzylamine hydrochloride.[\[10\]](#) The compound should be handled with care, assuming it is hazardous.

Predicted GHS Classification

Hazard Class	Category	Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed. [11] [12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [10] [12]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation. [10] [12]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. [13]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[10\]](#)
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[\[10\]](#)
- Respiratory Protection: Handle in a well-ventilated fume hood. If dust is generated, use an approved particulate respirator.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.[\[10\]](#)[\[14\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents and bases.[\[10\]](#)[\[15\]](#)

First Aid and Spill Procedures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[15]
- In Case of Skin Contact: Wash off with soap and plenty of water.[15]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.[10][15]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center.[11]
- Spill: Evacuate the area. Wear appropriate PPE. Sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[14]

Conclusion

(2-Chloro-4-nitrophenyl)methanamine is a highly functionalized and valuable building block for chemical synthesis. Its well-defined structure allows for predictable reactivity, and its synthesis can be achieved through reliable, high-yield methods like catalytic hydrogenation. While its primary role is as an intermediate, its structural motifs are present in numerous biologically active compounds, underscoring its potential for applications in drug discovery and beyond. Strict adherence to safety protocols is essential when handling this and structurally related compounds.

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